

Technical Support Center: Calcium Folate Hydrate in Aqueous Solution

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Compound of Interest

Compound Name: Calcium folinate hydrate

Cat. No.: B13654151

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and degradation of **calcium folinate hydrate** in aqueous solutions. Below you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and key data to support your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the degradation of **calcium folinate hydrate** in an aqueous solution?

A1: The stability of calcium folinate in aqueous solutions is primarily influenced by pH, temperature, and exposure to light. The pH of the solution is a critical factor, with the degradation rate varying significantly across the pH spectrum. Temperature also plays a crucial role, as higher temperatures generally accelerate the degradation process. Additionally, calcium folinate solutions are sensitive to light and should be protected from photodecomposition.

Q2: What is the main degradation product of calcium folinate in an aqueous solution?

A2: The principal degradation product of calcium folinate in aqueous solution is N⁵-formyl-tetrahydrofolate. The degradation process primarily involves the hydrolysis of the C9-N10 bond.

Q3: At what pH is calcium folinate most stable?

A3: Calcium folinate exhibits its greatest stability in the pH range of 6.5 to 8.0. Outside of this range, particularly in acidic conditions, the rate of degradation increases significantly.

Q4: How should I prepare and store calcium folinate solutions to minimize degradation?

A4: To minimize degradation, it is recommended to prepare solutions using a buffer within the optimal pH range of 6.5-8.0. Solutions should be stored at refrigerated temperatures (2-8°C) and protected from light by using amber-colored vials or by wrapping the container in aluminum foil. If possible, prepare solutions fresh before use.

Q5: What analytical method is typically used to assess the stability of calcium folinate solutions?

A5: High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for assessing the stability of calcium folinate solutions. HPLC allows for the separation and quantification of the parent compound and its degradation products, providing a precise measure of stability over time.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Rapid loss of potency in my calcium folinate solution.	The pH of the solution may be outside the optimal stability range (6.5-8.0).	Verify and adjust the pH of your solution using an appropriate buffer system.
The solution may have been exposed to elevated temperatures.	Ensure solutions are stored at the recommended refrigerated temperature (2-8°C).	
The solution was not protected from light.	Store the solution in light-resistant containers (e.g., amber vials) or protect it from light with an opaque covering.	
Unexpected peaks appearing in my HPLC chromatogram.	These may be degradation products of calcium folinate.	Characterize the degradation products. The primary degradation product is often N ⁵ -formyl-tetrahydrofolate.
Contamination of the sample or mobile phase.	Ensure proper handling and use of high-purity solvents and reagents.	
Variability in stability results between experiments.	Inconsistent preparation and storage conditions.	Standardize your protocol for solution preparation, including the buffer system, pH adjustment, and storage procedures.
Differences in analytical methodology.	Ensure consistent HPLC parameters (e.g., column, mobile phase, flow rate, detection wavelength) across all experiments.	

Quantitative Degradation Data

The following tables summarize the degradation kinetics of calcium folinate under various conditions.

Table 1: Influence of pH on the Degradation Rate Constant (k) of Calcium Folate at 25°C

pH	k (day ⁻¹)
5.0	0.045
6.0	0.012
7.0	0.008
8.0	0.010
9.0	0.028

Table 2: Influence of Temperature on the Degradation Rate Constant (k) of Calcium Folate at pH 7.0

Temperature (°C)	k (day ⁻¹)
4	0.002
25	0.008
40	0.025

Experimental Protocols

Protocol 1: HPLC-Based Stability Study of Calcium Folate in Aqueous Solution

This protocol outlines a typical experimental setup for assessing the stability of calcium folinate in an aqueous solution using HPLC.

1. Materials and Reagents:

- **Calcium Folate Hydrate** Reference Standard
- High-purity water (Milli-Q or equivalent)
- Phosphate buffer components (e.g., monobasic and dibasic sodium phosphate)

- HPLC-grade acetonitrile and methanol
- Formic acid or other suitable mobile phase modifier
- pH meter
- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m)
- Light-resistant vials (amber)

2. Preparation of Solutions:

- Buffer Preparation: Prepare a phosphate buffer solution (e.g., 0.1 M) and adjust the pH to the desired levels (e.g., 5.0, 7.0, 9.0) using appropriate acidic or basic solutions.
- Stock Solution Preparation: Accurately weigh a known amount of **calcium folinate hydrate** and dissolve it in the prepared buffer to achieve a specific concentration (e.g., 1 mg/mL).
- Sample Preparation: Aliquot the stock solution into several light-resistant vials for each storage condition (e.g., different temperatures).

3. Storage Conditions:

- Store the sample vials at various controlled temperatures (e.g., 4°C, 25°C, 40°C).
- Ensure all samples are protected from light throughout the experiment.

4. HPLC Analysis:

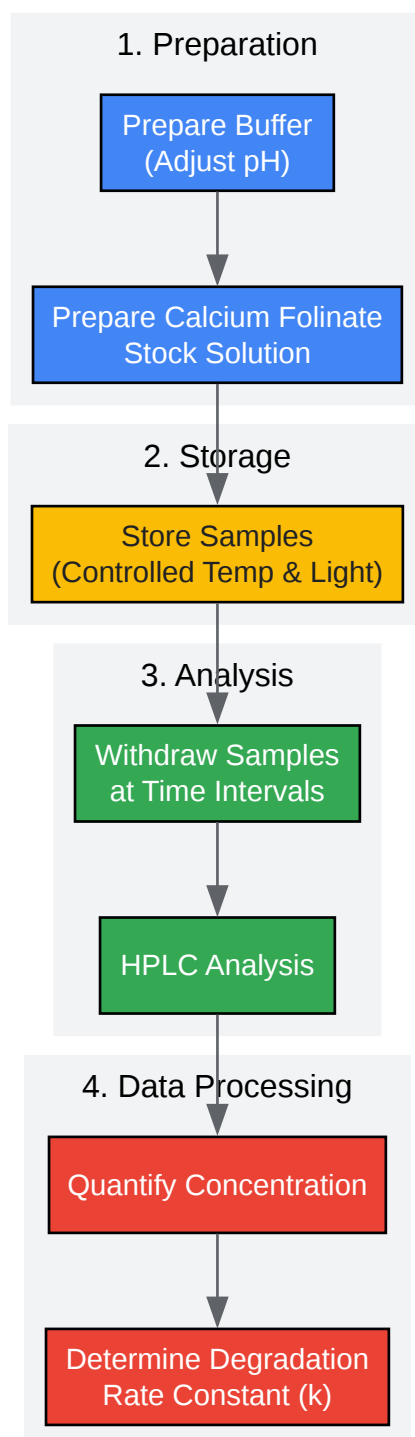
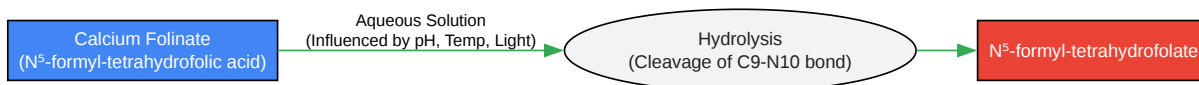
- Mobile Phase: A typical mobile phase could be a gradient of acetonitrile and a phosphate buffer with a suitable modifier like formic acid.
- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 250 mm, 5 μ m
 - Flow Rate: 1.0 mL/min

- Injection Volume: 20 μ L
- Detection Wavelength: 280 nm
- Column Temperature: 30°C
- Analysis Schedule: Withdraw samples at predetermined time points (e.g., 0, 24, 48, 72 hours, and weekly thereafter) and analyze them by HPLC.

5. Data Analysis:

- Calculate the concentration of calcium folinate at each time point by comparing the peak area to a standard curve.
- Determine the degradation rate constant (k) by plotting the natural logarithm of the concentration versus time. The slope of the resulting line will be $-k$.

Visualizations



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